

KF-14124 chemical structure and properties

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In-Depth Technical Guide: KF-14124

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **KF-14124**, a potent anti-ischemic agent. The information is compiled from seminal research and is intended to support further investigation and drug development efforts.

Chemical Structure and Properties

KF-14124, identified as compound 13 in the foundational study by Hayashi et al. (1993), is a 1,4:3,6-dianhydro-L-iditol 2-nitrate derivative with a phenylthiopropyl-substituted piperazine moiety.[1] Its systematic name is (3S,3aS,6S,6aR)-6-(4-(3-(phenylthio)propyl)piperazin-1-yl)hexahydrofuro[3,2-b]furan-3-yl nitrate.[2]

Chemical Structure:

A 2D representation of the chemical structure of **KF-14124** is provided below. This structure can be visualized from its SMILES notation.

O=--INVALID-LINK--

O[C@H]1CO[C@H]2[C@@H]1OC[C@@H]2N(CC3)CCN3CCCSc4ccccc4[2]

Physicochemical Properties:



A summary of the key physicochemical properties of **KF-14124** is presented in the table below.

| Property | Value | Reference |
|--------------------|--|-----------|
| CAS Number | 134186-26-8 | [2] |
| Chemical Formula | C19H27N3O5S | [2] |
| Molecular Weight | 409.50 g/mol | [2] |
| Exact Mass | 409.1671 | [2] |
| Elemental Analysis | C, 55.73; H, 6.65; N, 10.26; O, 19.53; S, 7.83 | [2] |
| Appearance | Solid powder | [2] |
| Solubility | Soluble in DMSO | [2] |

Biological Activity and Mechanism of Action

KF-14124 is characterized as a potent, orally active anti-ischemic and antianginal agent.[1] As a nitrate derivative, its mechanism of action is presumed to involve the release of nitric oxide (NO), a key signaling molecule in the cardiovascular system that leads to vasodilation and improved blood flow to ischemic tissues.

The primary biological activities of **KF-14124**, as identified in preclinical studies, include:

- Anti-ischemic Activity: Demonstrated potent activity in a lysine-vasopressin-induced angina pectoris model in rats.[1][2]
- Reduction of Left Ventricular End-Diastolic Pressure (LVEDP): Intraduodenal administration of KF-14124 showed a tendency to decrease LVEDP in a propranolol-induced heart failure model in dogs.[1]
- Protection against Reperfusion Arrhythmia: Exhibited a potent protective effect against reperfusion arrhythmia in rats.[1]

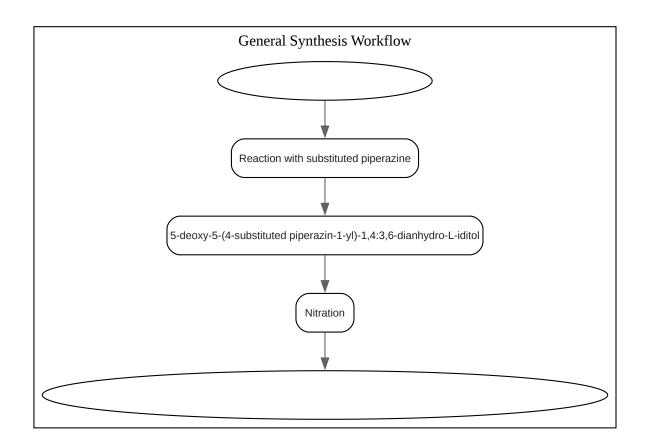
Experimental Protocols



The following sections detail the methodologies for the key experiments cited in the evaluation of **KF-14124**'s biological activity.

Synthesis of KF-14124

The synthesis of **KF-14124** is part of a broader synthesis of a series of 5-deoxy-5-(4-substituted piperazin-1-yl)-1,4:3,6-dianhydro-L-iditol 2-nitrates. The general synthetic pathway involves the reaction of a suitable 1,4:3,6-dianhydro-L-iditol precursor with a substituted piperazine. For **KF-14124**, this involves the introduction of the 3-(phenylthio)propyl group onto the piperazine ring.



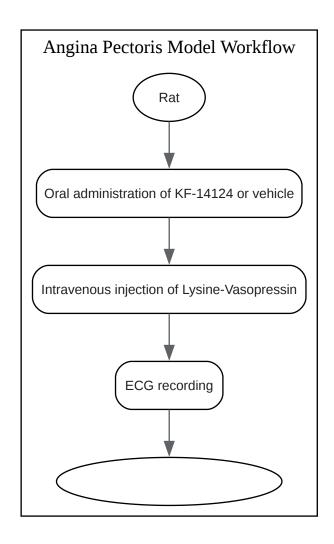
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General synthetic pathway for KF-14124.



Lysine-Vasopressin-Induced Angina Pectoris Model in Rats

This model is used to assess the antianginal activity of compounds by measuring their ability to inhibit T-wave elevation in the electrocardiogram (ECG) induced by lysine-vasopressin.



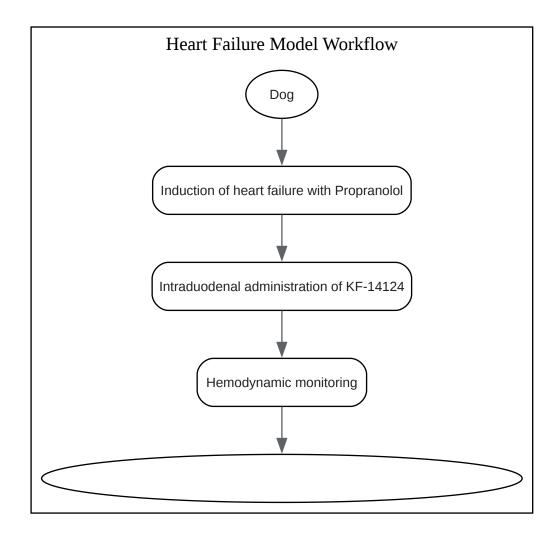
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Experimental workflow for the angina pectoris model.

Propranolol-Induced Heart Failure Model in Dogs

This model evaluates the effect of a substance on cardiac hemodynamics in a state of induced heart failure.





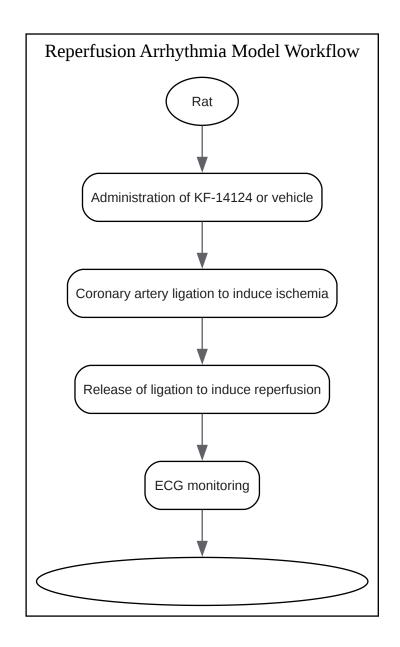
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Experimental workflow for the heart failure model.

Reperfusion Arrhythmia Model in Rats

This model assesses the protective effect of a compound against arrhythmias that occur upon restoration of blood flow to an ischemic area of the heart.





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References



- 1. The effects of dobutamine, propranolol and nitroglycerin on an experimental canine model of congestive heart failure PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Abrogation of ventricular arrhythmias in a model of ischemia and reperfusion by targeting myocardial calcium cycling PMC [pmc.ncbi.nlm.nih.gov]
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